

2-Formyl-4-nitrophenoxyacetic acid: Nomenclature and Identification

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Compound of Interest

Compound Name: 2-Formyl-4-nitrophenoxyacetic acid

Cat. No.: B1331097

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The scientifically recognized IUPAC name for the compound commonly referred to as **2-Formyl-4-nitrophenoxyacetic acid** is 2-(2-formyl-4-nitrophenoxy)acetic acid.^[1] This name precisely describes the molecular structure, indicating an acetic acid molecule linked via an ether oxygen to the first carbon of a benzene ring, which itself has a formyl group at the second position and a nitro group at the fourth position.

This chemical compound is also known by several synonyms, which are often used in commercial and laboratory contexts. These alternative names provide flexibility in referencing but the IUPAC name remains the standard for unambiguous scientific communication.

Nomenclature Type	Name
IUPAC Name	2-(2-formyl-4-nitrophenoxy)acetic acid
Synonyms	2-Formyl-4-nitrophenoxyacetic acid ^[1]
Acetic acid, 2-(2-formyl-4-nitrophenoxy)- ^[1]	
MFCD00024502 ^[1]	
CAS Registry Number	6965-69-1 ^[1]

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References

- 1. 2-(2-Formyl-4-nitrophenoxy)acetic acid | C9H7NO6 | CID 247896 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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